

CAS number for benzyl octanoate

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Compound of Interest

Compound Name: *Benzyl octanoate*

Cat. No.: *B076444*

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An In-depth Technical Guide to **Benzyl Octanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzyl octanoate**, a versatile ester with applications in the fragrance, flavor, and pharmaceutical industries. This document outlines its chemical and physical properties, safety information, and relevant experimental methodologies.

Chemical Identification

Benzyl octanoate, also known as benzyl caprylate, is the ester formed from the condensation of benzyl alcohol and octanoic acid. Its primary identifier is its CAS number, which is a unique numerical identifier assigned by the Chemical Abstracts Service.

Identifier	Value
CAS Number	10276-85-4[1]
IUPAC Name	benzyl octanoate[2]
Synonyms	Benzyl caprylate, Octanoic acid benzyl ester, Benzyl n-octanoate[1][2]
Molecular Formula	C15H22O2[2]
Molecular Weight	234.33 g/mol [2]
InChI Key	MWQWCHLIPMDVLS-UHFFFAOYSA-N[2]
SMILES	CCCCCCCC(=O)OCC1=CC=CC=C1[2]

Physicochemical Properties

Benzyl octanoate is a colorless liquid with a characteristic fruity, herbal odor.[3] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Appearance	Colorless to light yellow, clear liquid	
Boiling Point	310.00 to 311.00 °C @ 760.00 mm Hg	[3]
Flash Point	107.78 °C (226.00 °F)	[3][4]
Specific Gravity	0.960 to 0.966 @ 25.00 °C	[3][4]
Refractive Index	1.484 to 1.490 @ 20.00 °C	[3][4]
Vapor Pressure	0.001 mmHg @ 25.00 °C (estimated)	[3]
Solubility	Soluble in alcohol; Insoluble in water (1.467 mg/L @ 25 °C estimated)	[3]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **benzyl octanoate** is generally not classified as a hazardous substance.^[5] However, standard laboratory safety practices should always be observed.

Hazard Information	Recommendation
GHS Classification	Not a hazardous substance or mixture. ^[5]
First Aid (Inhalation)	Remove to fresh air. Get medical advice if you feel unwell. ^[5]
First Aid (Skin Contact)	Take off contaminated clothing. Rinse skin with water. ^[5]
First Aid (Eye Contact)	Rinse with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. ^[5]
First Aid (Ingestion)	Rinse mouth. Get medical advice if you feel unwell. ^[5]
Safe Handling	Avoid contact with skin, eyes, and clothing. Ensure adequate ventilation. ^[5]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.

Experimental Protocols

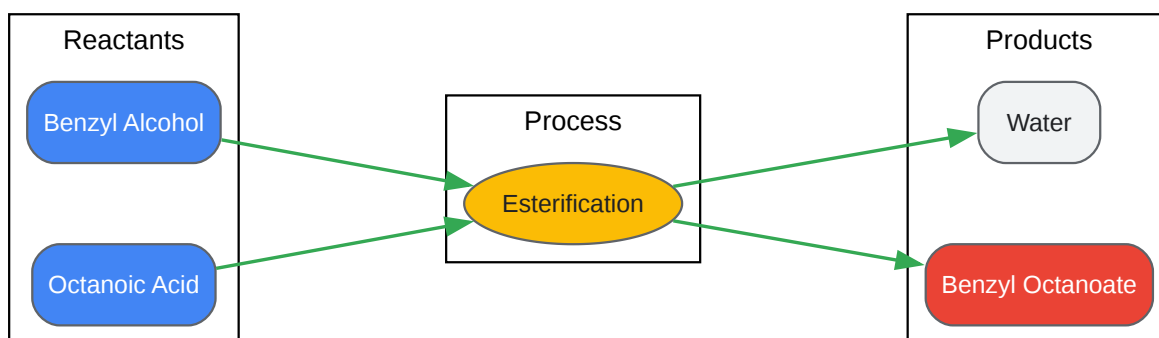
Synthesis of Benzyl Octanoate

A common method for the synthesis of **benzyl octanoate** is through the Fischer-Speier esterification of octanoic acid with benzyl alcohol, typically in the presence of an acid catalyst.

General Protocol:

- Reactants: Combine equimolar amounts of octanoic acid and benzyl alcohol in a round-bottom flask.

- **Catalyst:** Add a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- **Solvent:** A non-polar solvent such as toluene can be used to facilitate the removal of water via a Dean-Stark apparatus.
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by observing the amount of water collected.
- **Workup:** After the reaction is complete, cool the mixture and wash with a sodium bicarbonate solution to neutralize the acid catalyst, followed by a water wash.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate) and remove the solvent under reduced pressure. The resulting crude product can be further purified by vacuum distillation.



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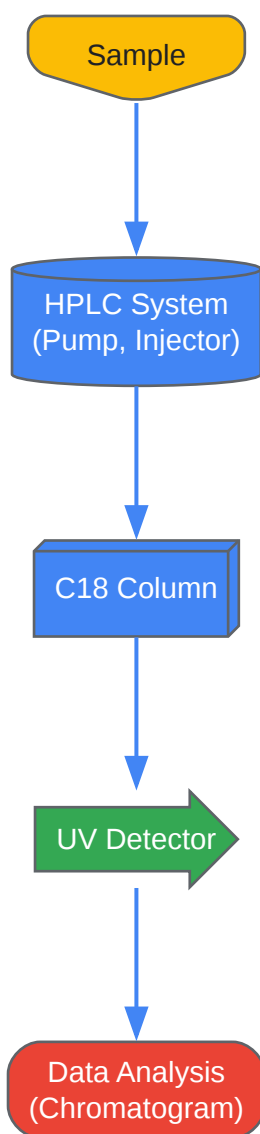
Caption: Synthesis of **Benzyl Octanoate** via Esterification.

Analytical Methodology: Reverse-Phase HPLC

Benzyl octanoate can be analyzed using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.^[6]

General Protocol:

- Column: A C18 column is typically used.
- Mobile Phase: A mixture of acetonitrile (MeCN) and water is a common mobile phase.[6] Phosphoric acid can be added to the mobile phase.[6] For mass spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[6]
- Detection: UV detection is a standard method.
- Application: This method can be adapted for purity analysis and for the isolation of impurities in preparative separation.[6]



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Caption: General Workflow for HPLC Analysis.

Applications in Research and Development

Benzyl octanoate is primarily utilized in the following areas:

- **Flavor and Fragrance:** It is used as a synthetic flavoring agent in foods and as a fragrance ingredient in cosmetics, perfumes, and personal care products.[6]
- **Pharmaceutical Intermediate:** **Benzyl octanoate** serves as a pharmacological intermediate product.[6] Its ester structure can be a key component in the synthesis of more complex active pharmaceutical ingredients (APIs).
- **Organic Synthesis:** In laboratory settings, it is used as a building block and intermediate in organic chemistry.[6]

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